Xysmalobium undulatum extract composition

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Compound of Interest

Compound Name: *Uzarin*

Cat. No.: *B10785160*

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An In-Depth Technical Guide to the Chemical Composition of Xysmalobium undulatum Extract

Introduction

Xysmalobium undulatum (L.) W.T. Aiton, a member of the Apocynaceae family and commonly known as Uzara or milk bush, is a perennial herb indigenous to southern Africa.[1][2][3] Traditionally, its roots have been utilized by various ethnic groups to treat a wide array of conditions, including gastrointestinal disorders like diarrhea and stomach cramps, dysmenorrhea, afterbirth cramps, headaches, and for wound healing.[4][5][6][7][8] The therapeutic applications of X. undulatum have also translated into commercial herbal products, particularly in Germany, where it has been marketed for its antidiarrheal properties since 1911.[2][3][9] This guide provides a detailed technical overview of the phytochemical composition of Xysmalobium undulatum extract, focusing on its major constituents, quantitative analysis, and the experimental protocols used for their identification and quantification.

Phytochemical Composition

Comprehensive phytochemical investigations of Xysmalobium undulatum have revealed that the primary class of bioactive compounds present, particularly in the roots, are cardenolide glycosides.[4][5][6] At least 18 distinct compounds have been isolated and characterized from the plant.[5][6]

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Major Cardenolide Glycosides

The principal pharmacologically active constituents are a group of structurally related cardenolide glycosides. The four most abundant are:

- **Uzarin**: The chief active compound in the root extract.[2][4][10]
- Xysmalorin: Another significant glycoside.[1][4][7]
- Allo**uzarin**: An isomer of **uzarin**.[1][4]
- Alloxysmalorin: An isomer of xysmalorin.[1][4]

These four compounds have been isolated in their pure form and identified as sophorosides and their 17-epimers.[1][7][11]

Minor Constituents

In addition to the major glycosides, the extract also contains their corresponding aglycones (the steroid core without the sugar moieties) as minor components:

- Uzarigenin[4][5][6][12]
- Xysmalogenin[4][5][6][12]
- Allouzarigenin[4][10]
- Alloxysmalogenin[4][10]

Other identified cardenolides and related compounds include ascleposide, coroglaucigenin, desgluco**uzarin**, and β-sitosterol.[4][10] Recent studies on the leaves have also led to the isolation of novel compounds such as acetylated glycosylated crotoxogenin and xysmalogenin-3, β-D-glucopyranoside.[13][14][15]

Quantitative Analysis of Key Constituents

The concentration of the primary active compound, **uzarin**, can vary significantly in the roots of Xysmalobium undulatum. This variability underscores the necessity of standardization for commercial formulations.[12] A study analyzing 47 uzara samples from eight different locations

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in South Africa using Liquid Chromatography-Mass Spectrometry (LC-MS) found that **uzarin** content ranged widely.[2][9][12][16]

Table 1: **Uzarin** Content in Xysmalobium undulatum Root Samples

Sample Origin (Locality)	Uzarin Content (mg/g dry weight)	Reference
Thaba Chweu	**17.8 ± 0.03 to 139.9 ± 0.32**	**[2][12]**

| Eight distinct localities in South Africa (Range) | 17.8 to 139.9 |[1][2][9][16] |

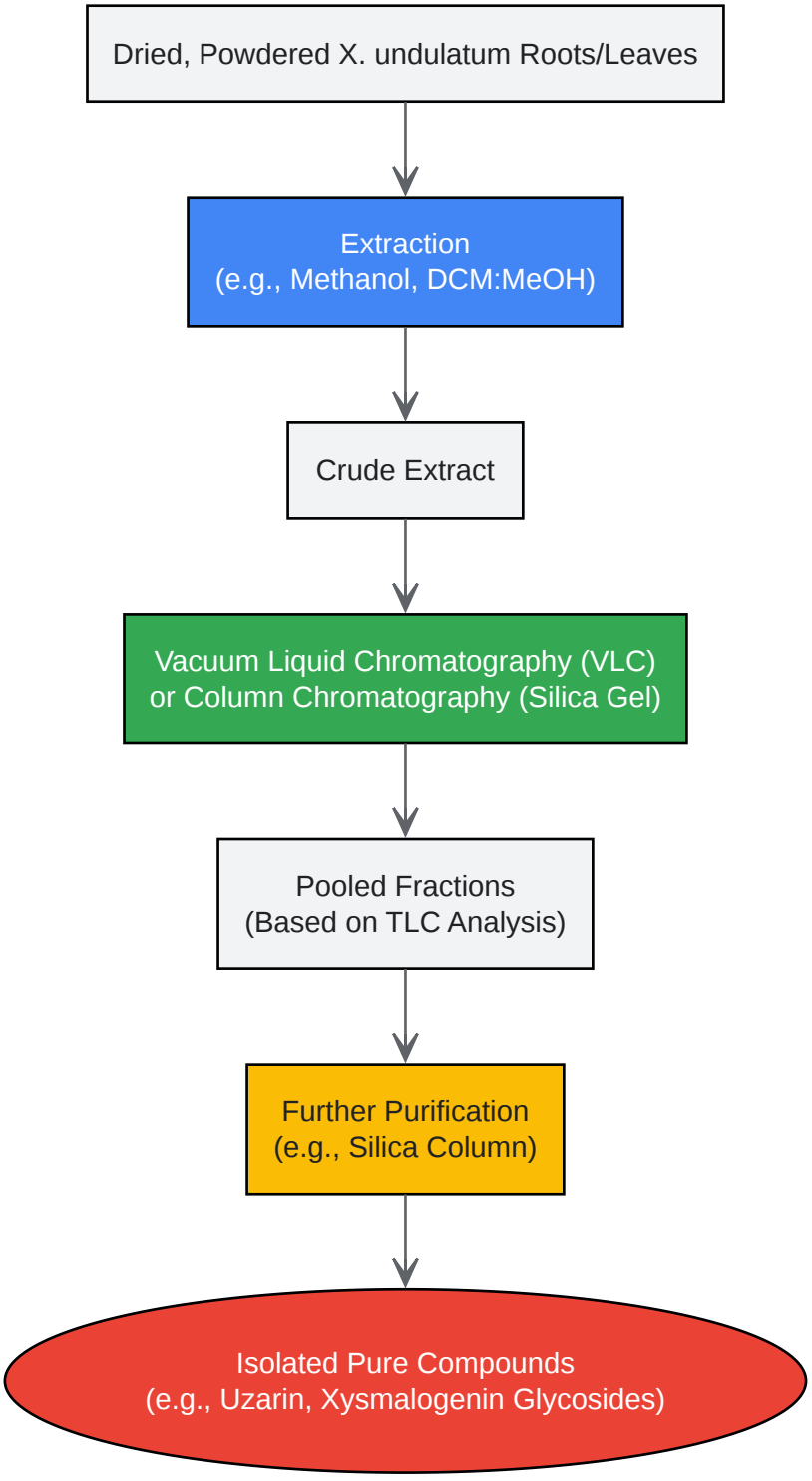
Experimental Protocols

The identification and quantification of phytochemicals in X. undulatum extracts are primarily achieved through chromatographic and spectroscopic techniques.

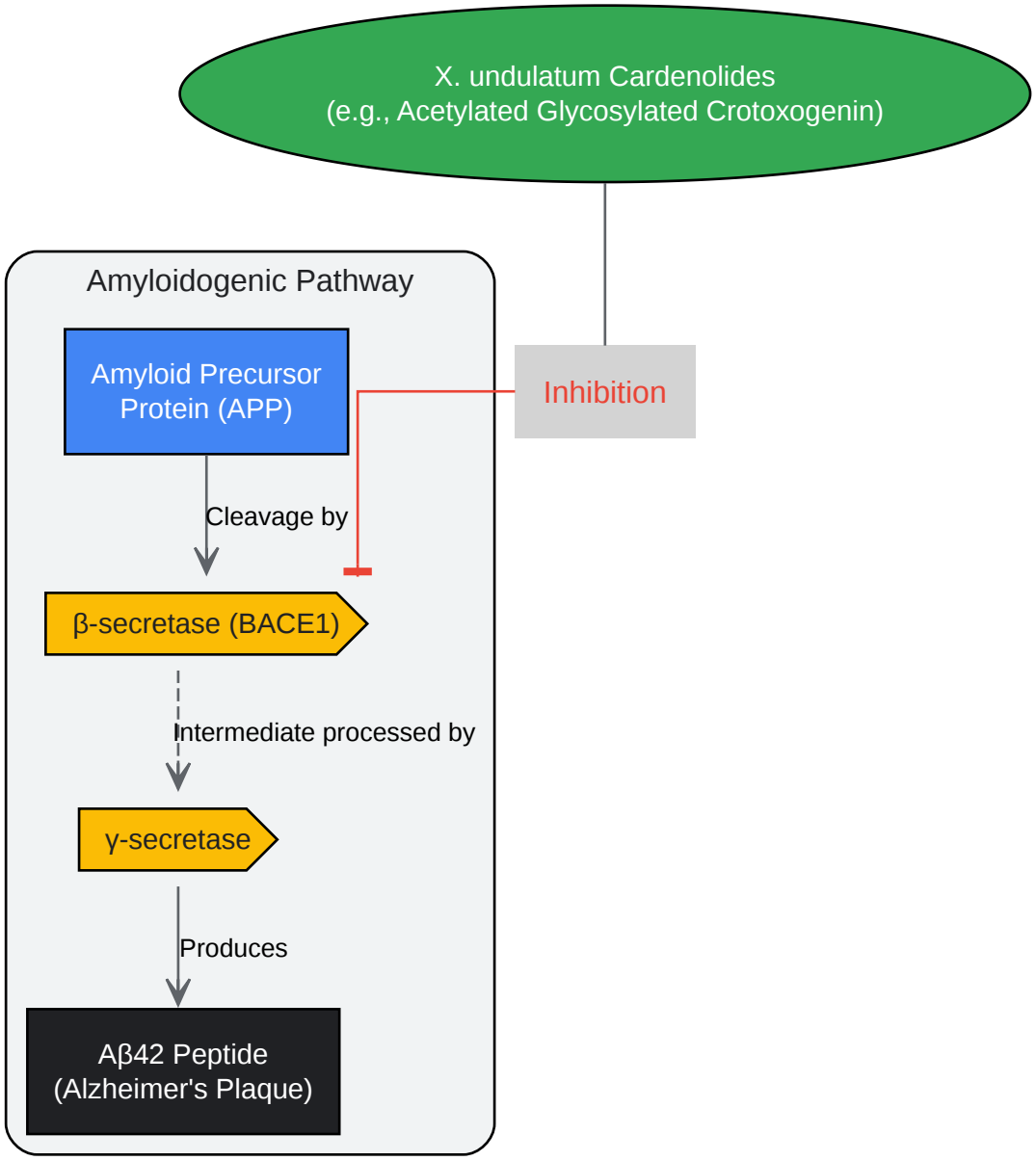
Extraction and Fractionation

A general workflow for the isolation of compounds from X. undulatum involves initial extraction followed by chromatographic purification.

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